

# Understanding the molecular structure of Aclantate.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aclantate

Cat. No.: B1666541

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## An In-depth Technical Guide on the Molecular Structure of Aclantate

This technical guide provides a comprehensive overview of the molecular structure of **Aclantate**, intended for researchers, scientists, and professionals in drug development. The document outlines the molecule's physicochemical properties, details general experimental protocols for its analysis, and includes a visual representation of a typical analytical workflow.

## Molecular Identity and Physicochemical Properties

**Aclantate**, identified by the Chemical Abstracts Service (CAS) number 39633-62-0, has the molecular formula C<sub>15</sub>H<sub>14</sub>ClNO<sub>4</sub>S.<sup>[1]</sup> Its IUPAC name is acetyloxymethyl 4-(2-chloro-3-methylanilino)thiophene-3-carboxylate.<sup>[1]</sup> **Aclantate** is an achiral molecule, meaning it does not possess stereoisomers.

The following table summarizes key quantitative data for **Aclantate**, primarily computed values from reputable chemical databases.

Property	Value	Source
Molecular Weight	339.8 g/mol	PubChem <sup>[1]</sup>
XLogP3	4.5	PubChem (Computed) <sup>[1]</sup>
pKa	Data not available	
Aqueous Solubility	Data not available	

## Experimental Protocols for Structural Elucidation

While specific experimental protocols for **Aclantate** are not publicly available, standard analytical techniques are employed to characterize a molecule of this nature.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the precise arrangement of atoms and the connectivity within the **Aclantate** molecule.

Methodology:

- **Sample Preparation:** A solution of **Aclantate** is prepared by dissolving a small quantity of the substance in a deuterated solvent, such as chloroform-d ( $\text{CDCl}_3$ ) or dimethyl sulfoxide-d<sub>6</sub> ( $\text{DMSO-d}_6$ ).
- **Data Acquisition:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired using a high-resolution NMR spectrometer. Two-dimensional NMR experiments, such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), would be conducted to establish proton-proton and proton-carbon connectivities.
- **Spectral Analysis:** The chemical shifts, integration, and coupling constants of the signals in the  $^1\text{H}$  and  $^{13}\text{C}$  spectra are analyzed to confirm the molecular structure, including the substitution patterns on the aromatic and thiophene rings.

### X-ray Crystallography

Objective: To obtain a definitive three-dimensional structure of **Aclantate** in the solid state.

Methodology:

- **Crystallization:** Single crystals of **Aclantate** suitable for X-ray diffraction are grown from an appropriate solvent or solvent mixture using techniques like slow evaporation or vapor diffusion.
- **Data Collection:** A selected crystal is mounted on a diffractometer and irradiated with monochromatic X-rays. The resulting diffraction pattern is collected on a detector.

- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods and refined to yield a precise 3D model of the molecule.

## Mass Spectrometry (MS)

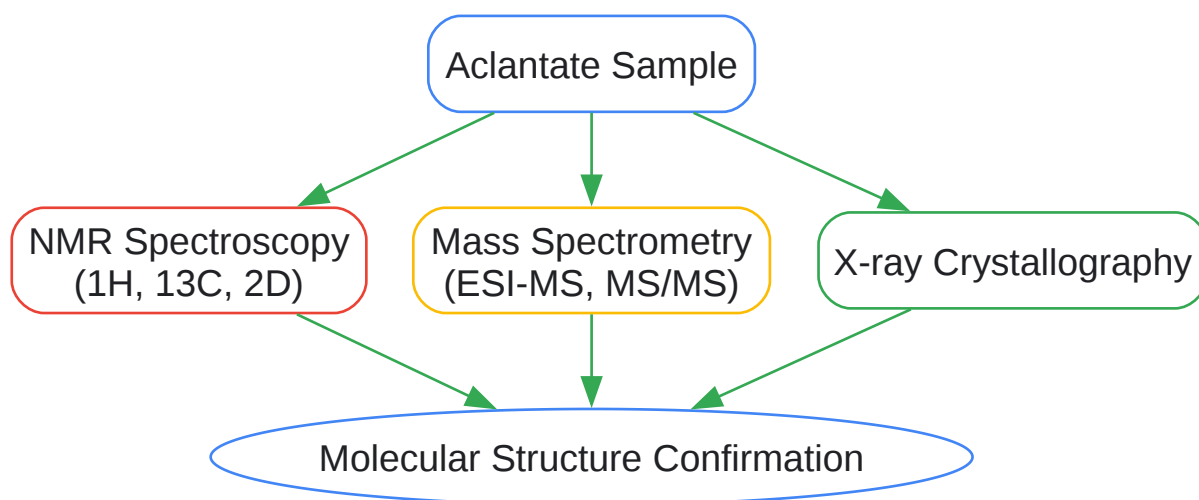
**Objective:** To confirm the molecular weight and to study the fragmentation pattern of **Aclantate**, which can aid in structural confirmation.

**Methodology:**

- **Ionization:** A soft ionization technique, such as electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI), is used to produce intact molecular ions of **Aclantate** with minimal fragmentation.
- **Mass Analysis:** The mass-to-charge ratio ( $m/z$ ) of the molecular ion is determined using a mass analyzer, such as a time-of-flight (TOF) or quadrupole analyzer, to confirm the molecular weight.
- **Tandem Mass Spectrometry (MS/MS):** To obtain structural information, the molecular ion is isolated and subjected to collision-induced dissociation (CID). The resulting fragment ions are then analyzed to elucidate the structure of different parts of the molecule.

## Visualizations

### General Experimental Workflow for Aclantate Characterization



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## References

- 1. Aclantate | C<sub>15</sub>H<sub>14</sub>ClNO<sub>4</sub>S | CID 172290 - PubChem [pubchem.ncbi.nlm.nih.gov]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)